

Procurement of Codeine N-oxide Reference Standard

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Compound of Interest

Compound Name: Codeine N-oxide

Cat. No.: B1599254

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Codeine N-oxide is a metabolite of codeine and is used as a reference standard in analytical and research settings. Several specialized chemical suppliers offer this compound. When purchasing, it is crucial to ensure the product meets the required quality and certification standards for your specific application, such as those set by the United States Pharmacopeia (USP) or the European Pharmacopoeia (EP).

Verified Suppliers

A number of reputable suppliers provide **Codeine N-oxide** reference standards. Below is a summary of some key vendors and their product offerings.

- United States Pharmacopeia (USP): The USP store offers **Codeine N-oxide** as a reference standard. Their products are intended for use in quality tests and assays as specified in the USP compendia. The USP catalog lists "**Codeine N-Oxide** Cl (30 mg)" and notes that it is a controlled substance, which may have shipping restrictions.[1]
- LGC Standards: LGC Standards provides "**Codeine N-Oxide**" for pharmaceutical analytical testing.[2] They emphasize their high-quality, globally relevant pharmaceutical reference standards, with many manufactured under ISO/IEC 17025 and accompanied by a comprehensive Certificate of Analysis.[2] Their offerings include products for pharmaceutical toxicology and forensic applications.[3]
- Noramco: Noramco offers well-characterized, highly purified analytical reference standards, including Codeine-N-Oxide (Cl).[4] Their standards are suitable for routine analysis, method

validation and development, and other research activities.[4] All their reference standards come with a signed certificate of analysis (CoA) and a safety data sheet.[4]

- Boron Molecular: This supplier lists "codeine-N-oxide" in their catalog of Epichem Pharmaceutical References Standards.[5]
- CymitQuimica: CymitQuimica distributes **Codeine N-Oxide** from LGC for laboratory use.[6] They note that it is a controlled product in some countries, which may require additional documentation and expenses.[6]
- Sigma-Aldrich: Sigma-Aldrich is a distributor for the **Codeine N-oxide** United States Pharmacopeia (USP) Reference Standard.[7]

Supplier and Product Summary

For ease of comparison, the following table summarizes the offerings from various suppliers.

Supplier	Product Name/Type	CAS Number	Notes
USP Store	Codeine N-Oxide Cl (30 mg)	3688-65-1	Reference Standard. Identified as a potentially dangerous good with special shipping methods.[1]
LGC Standards	Codeine N-Oxide	3688-65-1	For pharmaceutical analytical testing.[2][3]
Sigma-Aldrich	Codeine N-oxide United States Pharmacopeia (USP) Reference Standard	3688-65-1	Subject to German Narcotics Act, requiring a permit for ordering in Germany.
Noramco	Codeine-N-Oxide (Cl)	3688-65-1	Highly purified analytical reference standards.[4]
Boron Molecular	codeine-N-oxide	3688-65-1	Part of their Epichem Pharmaceutical References Standards catalog.[5]
CymitQuimica	Codeine N-Oxide	3688-65-1	Distributed for LGC. Noted as a controlled product in some countries.[6]

Important Considerations

Regulatory Compliance: **Codeine N-oxide** is a controlled substance in many jurisdictions.[6] Prospective buyers must comply with all local and national regulations, which may include the need for special permits or licenses. For instance, ordering this product in Germany requires a permit under the German Narcotics Act unless an exemption applies.

Product Use: The reference standards supplied by these vendors are intended for analytical and research purposes only and are not for human consumption.[4]

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